

Navigating the Acquisition of 5-lododecane: A Technical Guide for Researchers

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For researchers, scientists, and professionals in drug development, the procurement of specific chemical reagents is a critical starting point for experimentation. This guide provides an indepth look at the commercial availability of **5-lododecane** (CAS No. 62065-04-7), and in its absence, outlines a detailed synthesis protocol.

Commercial Availability

Direct commercial suppliers for **5-lododecane** are not readily identifiable through standard chemical supplier databases. While its isomer, **1-lododecane**, is widely available from major chemical manufacturers, **5-lododecane** appears to be a specialty chemical that is not offered as a stock item. Researchers requiring this specific isomer will likely need to pursue custom synthesis or in-house preparation.

For projects requiring the precursor, 5-decanol (CAS No. 5205-34-5), several commercial suppliers are available, including but not limited to TCI, Pfaltz & Bauer, and ChemSampCo, offering various purities and quantities.

Physicochemical Data

A summary of the key physicochemical properties for **5-lododecane** and its precursor, 5-decanol, is provided below for easy reference and comparison.



Property	5-lododecane (Computed)	5-Decanol (Experimental)
CAS Number	62065-04-7	5205-34-5
Molecular Formula	C10H21I	C10H22O
Molecular Weight	268.18 g/mol [1]	158.28 g/mol
Boiling Point	Not available	80 °C @ 5 mmHg
Density	Not available	0.826 g/cm ³
Flash Point	Not available	87.1 °C
Refractive Index	Not available	1.434
LogP	6.1[1]	3.11780

Synthesis of 5-lododecane from 5-Decanol

The synthesis of **5-lododecane**, a secondary iodoalkane, can be achieved through the nucleophilic substitution of the hydroxyl group in 5-decanol. A common and effective method involves the use of hydriodic acid. Secondary alcohols can react via a mixture of SN1 and SN2 mechanisms when treated with hydrohalic acids.[2]

Experimental Protocol: Iodination of 5-Decanol using Hydriodic Acid

This protocol is a general procedure for the iodination of a secondary alcohol. Optimization may be required to achieve the best yield and purity for **5-lododecane**.

Materials:

- 5-decanol
- Concentrated hydriodic acid (57%)[3]
- Anhydrous sodium sulfate or magnesium sulfate
- Sodium bicarbonate solution (5% w/v)



- · Dichloromethane or diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus (optional, for purification)
- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1
 equivalent of 5-decanol.
- Carefully add 2-3 equivalents of concentrated hydriodic acid to the flask. The reaction can be exothermic, so addition may need to be done in an ice bath.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel.
- Add an equal volume of water and dichloromethane (or diethyl ether). Shake the funnel gently, venting frequently.
- Separate the organic layer.
- Wash the organic layer sequentially with a 5% sodium bicarbonate solution to neutralize any remaining acid, and then with water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent.



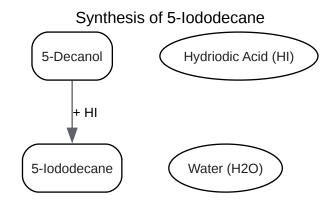
- The solvent can be removed under reduced pressure to yield the crude **5-lododecane**.
- Further purification can be achieved by vacuum distillation if necessary.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydriodic acid is corrosive and should be handled with extreme care.

Diagrams

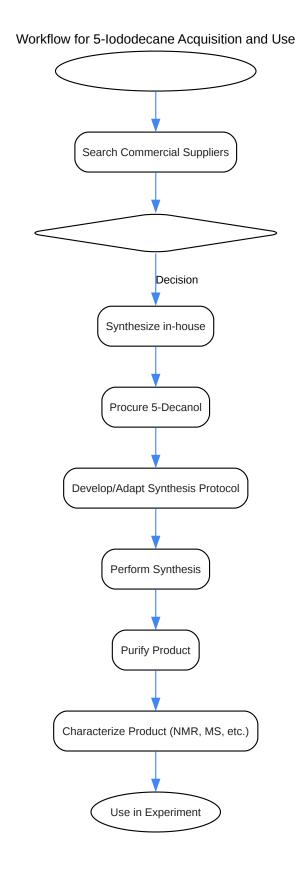
The following diagrams illustrate the synthesis pathway and a general workflow for acquiring and using **5-lododecane** in a research setting.



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Caption: Synthesis of **5-lododecane** from 5-Decanol.





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Caption: Research Workflow for 5-Iododecane.



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